# Technical Guide: 4-Bromo-3-methoxy-1H-indazole

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Bromo-3-methoxy-1H-indazole* |
| *CAS No.:* | *938061-94-0* |
| *Cat. No.:* | *B1444732* |

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## CAS Number: 938061-94-0[1][2][3][4][5][6]

## Executive Summary

**4-Bromo-3-methoxy-1H-indazole** (CAS: 938061-94-0) is a specialized heterocyclic building block critical in the synthesis of small-molecule kinase inhibitors and pharmaceutical intermediates.[1][2] Its structural uniqueness lies in the 4-bromo substituent—a sterically hindered yet reactive handle for cross-coupling reactions (e.g., Suzuki-Miyaura)—and the 3-methoxy group, which modulates solubility and hydrogen-bond acceptor properties.

This guide provides a comprehensive technical analysis of the compound, detailing its synthesis, chemical properties, and application in medicinal chemistry. It is designed for synthetic chemists and drug discovery scientists requiring actionable protocols and mechanistic insights.

## Chemical Identity & Characterization

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| Property | Data |
|---|---|
| CAS Number | 938061-94-0 |
| IUPAC Name | 4-Bromo-3-methoxy-1H-indazole |
| Molecular Formula | $C_8H_7BrN_2O$ |
| Molecular Weight | 227.06 g/mol |
| SMILES | COc1nnc2c(Br)cccc12 |
| Appearance | Off-white to pale yellow solid |
| Solubility | Soluble in DMSO, DMF, MeOH; sparingly soluble in water |
| Purity Standard | Typically ≥97% (HPLC) for research applications |

# Retrosynthetic Analysis & Synthesis Protocols

## Strategic Disconnection

The synthesis of **4-bromo-3-methoxy-1H-indazole** poses a regioselectivity challenge: ensuring O-methylation over N-methylation of the indazole core. The most robust pathway involves constructing the indazole ring with the halogen in place, followed by functional group manipulation at C3.

### Pathway Logic:

- Core Construction: Utilization of 2,6-dibromobenzonitrile allows for the regioselective formation of the indazole ring via hydrazine condensation.
- Functionalization: The resulting 3-aminoindazole is hydrolyzed to the indazol-3-one (tautomer of indazol-3-ol).
- Selective Methylation: O-methylation is achieved using silver salts or specific alkylating conditions to favor the O-isomer over the N-isomer.

## Detailed Experimental Protocol

### Step 1: Synthesis of 4-Bromo-1H-indazol-3-amine

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- Precursor: 2,6-Dibromobenzonitrile
- Reagents: Hydrazine hydrate ($N_2H_4 \cdot H_2O$), Ethanol/Pyridine.[3]
- Mechanism: Nucleophilic aromatic substitution ($S_NAr$) of one bromine by hydrazine, followed by intramolecular cyclization onto the nitrile.
- Protocol:
  - Dissolve 2,6-dibromobenzonitrile (1.0 eq) in ethanol.
  - Add hydrazine hydrate (5.0 eq) and reflux for 12–16 hours.
  - Cool to room temperature. The product, 4-bromo-1H-indazol-3-amine, typically precipitates.
  - Filter, wash with cold ethanol, and dry.

## Step 2: Hydrolysis to 4-Bromo-1H-indazol-3-ol (Indazolone)

- Reagents: Sulfuric acid ($H_2SO_4$), Water.[4]
- Protocol:
  - Suspend the amine from Step 1 in 20% $H_2SO_4$.
  - Reflux for 24 hours to hydrolyze the amino group to the hydroxyl group (tautomerizing to the ketone).
  - Cool and neutralize carefully with NaOH to precipitate the 4-bromoindazol-3-ol.

## Step 3: Regioselective O-Methylation

- Reagents: Methyl iodide (MeI), Silver carbonate ($Ag_2CO_3$), Toluene or DMF.
- Critical Insight: Using basic conditions (e.g., $K_2CO_3$) often leads to mixtures of N1-methyl, N2-methyl, and O-methyl products. Silver carbonate promotes O-alkylation via coordination to the nitrogen, steering the electrophile to the oxygen.

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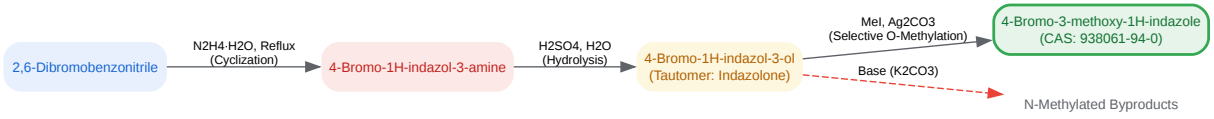
- Protocol:
  - Dissolve 4-bromo-1H-indazol-3-ol (1.0 eq) in dry toluene/DMF (10:1).
  - Add $Ag_2CO_3$ (1.5 eq) and stir for 30 mins in the dark.
  - Add Methyl Iodide (1.2 eq) dropwise.
  - Stir at 50°C for 4–6 hours. Monitor by TLC/LCMS.
  - Filter through Celite to remove silver salts. Concentrate and purify via silica gel chromatography (Hexane/EtOAc gradient).

# Visualization: Synthesis & Signaling Pathways

## Synthesis Workflow Diagram

The following diagram illustrates the chemical transformation from the nitrile precursor to the final target, highlighting the critical regioselectivity node.

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Caption: Step-wise synthesis of **4-Bromo-3-methoxy-1H-indazole** emphasizing the O-selective methylation step.

# Applications in Drug Discovery

## Scaffold Utility

The **4-bromo-3-methoxy-1H-indazole** core is a "privileged scaffold" in medicinal chemistry.

- 4-Position (Bromine): Serves as an electrophilic handle for Palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig). This allows the introduction of aryl, heteroaryl, or

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amino groups to extend the molecule into the solvent-exposed region of a protein binding pocket.

- 3-Position (Methoxy): Acts as a hydrogen bond acceptor. In kinase inhibitors, this group often interacts with the hinge region or stabilizes the conformation of the inhibitor within the ATP-binding site.

## Target Classes

- FGFR Inhibitors: Indazole derivatives are frequent scaffolds for Fibroblast Growth Factor Receptor (FGFR) inhibition.
- VEGFR Inhibitors: Used in anti-angiogenic therapies.
- Lenacapavir Analogs: While Lenacapavir uses a 4-chloro-7-substituted indazole, the 4-bromo analogs are valuable for Structure-Activity Relationship (SAR) studies to probe steric tolerance at the 4-position.

# Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin, Eye, Respiratory).
- Signal Word: Warning.
- H-Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Handling:
  - Use in a fume hood to avoid inhalation of dust.
  - Wear nitrile gloves and safety glasses.
  - Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation or hydrolysis.

# References

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